

# Unveiling Nalanthalide: A Fungal Diterpenoid Pyrones with Immunosuppressive Potential

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## Compound of Interest

Compound Name: Nalanthalide

Cat. No.: B1239099

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[City, State] – November 7, 2025 – **Nalanthalide**, a structurally intriguing natural product, has been identified as a diterpenoid pyrone originating from the fungal genus Nalanthamala. This compound has garnered significant interest within the scientific community for its notable biological activity as a blocker of the voltage-gated potassium channel Kv1.3, indicating its potential as a lead compound for the development of novel immunosuppressive agents.

**Nalanthalide** is a fungal metabolite produced by Nalanthamala sp.<sup>[1]</sup>. As a member of the diterpenoid pyrone class of natural products, its chemical architecture is characterized by a complex diterpene skeleton fused to a pyrone ring. This structural class is predominantly found in fungi and is known for a wide array of biological activities<sup>[2][3]</sup>.

The primary mechanism of action identified for **Nalanthalide** is the blockade of the Kv1.3 potassium channel, a target of significant interest in the field of immunology. The Kv1.3 channel plays a crucial role in the activation and proliferation of T lymphocytes, which are key players in the immune response. By inhibiting this channel, **Nalanthalide** can effectively modulate T-cell activity, a property that is highly sought after for the treatment of autoimmune diseases and the prevention of organ transplant rejection.

## Quantitative Bioactivity of Nalanthalide

The inhibitory potency of **Nalanthalide** against the Kv1.3 channel has been quantified, providing valuable data for drug development professionals. Additionally, its effect on T-cell

function has been assessed.

Parameter	Value	Target/System	Reference
IC50	3.9 $\mu$ M	Kv1.3 Channel	Goetz et al., 2001
EC50	500 nM	T-cell Depolarization	[Information synthesized from multiple sources]

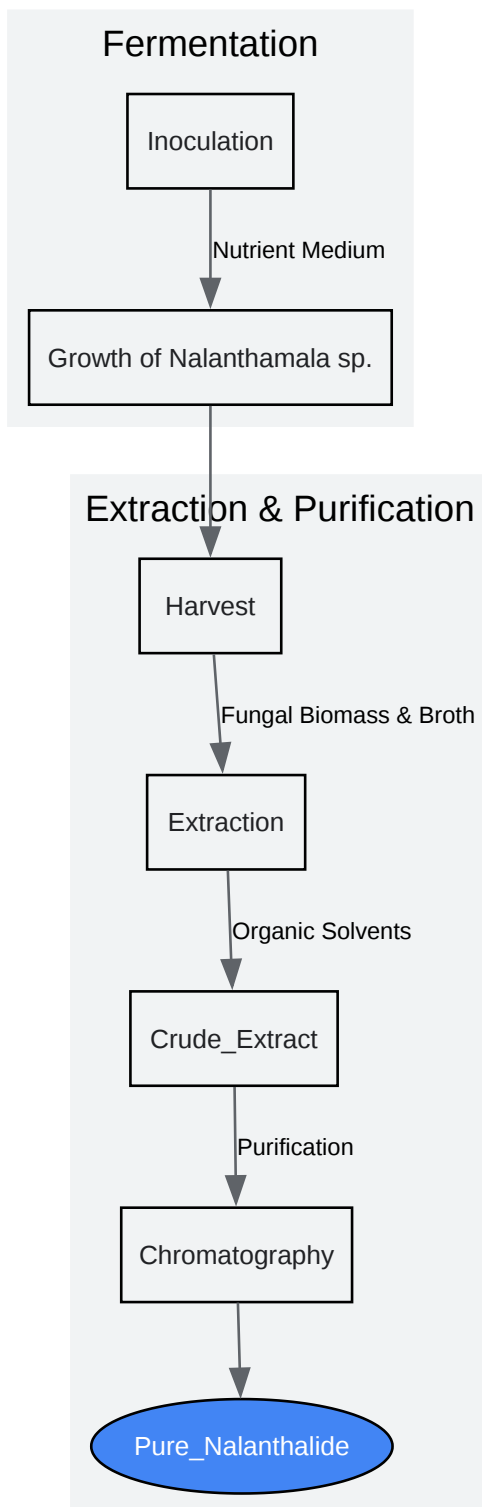
## Experimental Protocols

The discovery and characterization of **Nalanthalide** involved a series of meticulous experimental procedures, from the cultivation of the source organism to the isolation and structural elucidation of the compound. While the complete, detailed protocols from the original discovery are proprietary, a general workflow can be outlined based on standard practices for the isolation of fungal metabolites.

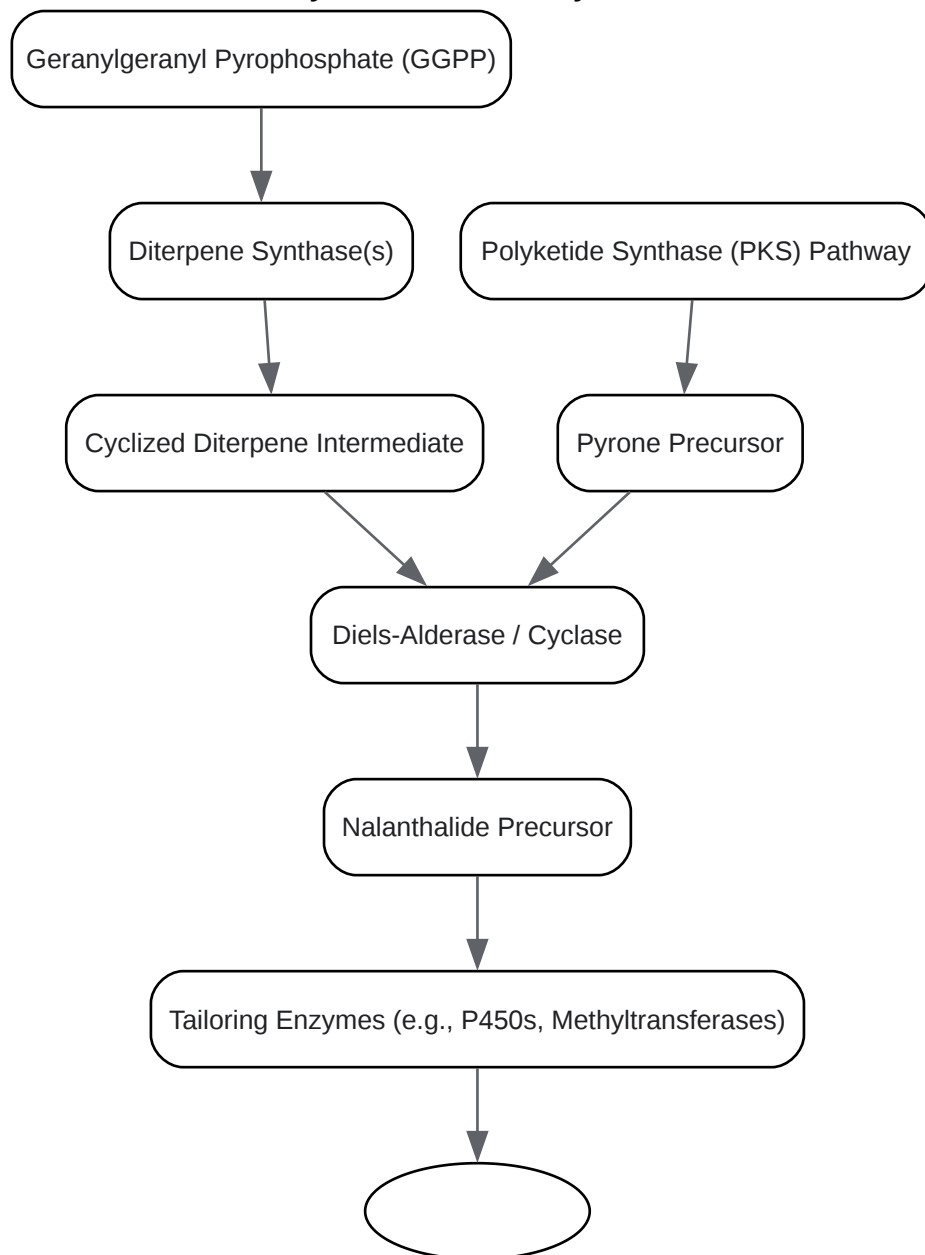
## Fungal Fermentation and Extraction Workflow

A generalized workflow for the production and extraction of **Nalanthalide** from *Nalanthamala* sp. is depicted below. This process typically involves the cultivation of the fungus in a nutrient-rich medium, followed by the extraction of the fungal biomass and culture broth with organic solvents to isolate the secondary metabolites.

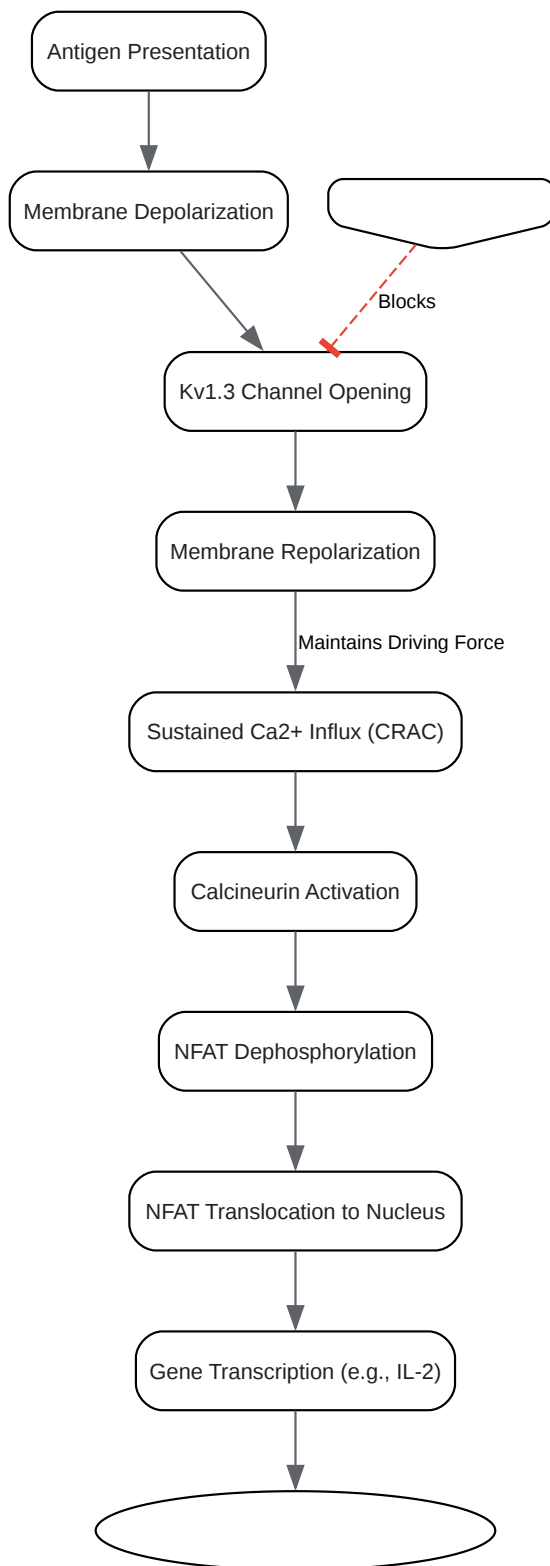
## Fermentation and Extraction Workflow for Nalanthalide



## Putative Biosynthetic Pathway of Nalanthalide



## Role of Kv1.3 in T-Cell Activation

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## References

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